

Essential Safety and Disposal Procedures for GSK3494245

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Compound of Interest

Compound Name: GSK3494245

Cat. No.: B11932695

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Disclaimer: No official Safety Data Sheet (SDS) or specific disposal protocol for **GSK3494245** is publicly available. The following procedures are based on general best practices for handling and disposing of novel, biologically active research compounds. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health & Safety (EHS) department for guidance and to ensure full compliance with all local, state, and federal regulations.

GSK3494245 is an investigational proteasome inhibitor developed for the treatment of visceral leishmaniasis.^[1] As a biologically active small molecule, all waste, including pure compound, solutions, and contaminated labware, must be treated as hazardous chemical waste.

Pre-Disposal Safety and Handling

Before beginning any disposal process, ensure all appropriate personal protective equipment (PPE) is worn, including safety goggles, a lab coat, and chemical-resistant gloves. All handling of the solid compound or concentrated solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.

Summary of Compound Information

The following table summarizes key logistical information for **GSK3494245**.

Property	Data	Source
Synonyms	GSK245, DDD01305143	[2]
Mechanism of Action	Kinetoplastid proteasome inhibitor	[3]
Clinical Status	Phase I clinical trials completed; development discontinued	[1][2]
Physical Form	Solid (assumed)	N/A
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	N/A

Step-by-Step Disposal Protocol

The proper disposal of **GSK3494245** requires careful segregation and handling to ensure the safety of laboratory personnel and to protect the environment. The workflow below outlines the critical steps for managing different forms of waste generated from research activities involving this compound.

Step 1: Waste Identification and Segregation

Properly categorize all waste streams at the point of generation. Never mix incompatible waste types.

- **Solid Waste:** Includes expired or unused pure compound, contaminated gloves, weigh boats, and other disposable labware.
- **Liquid Waste:** Includes stock solutions, experimental solutions, and rinsate from cleaning contaminated glassware.
- **Sharps Waste:** Includes needles, syringes, and pipette tips used to handle **GSK3494245** solutions.

Step 2: Waste Collection and Containment

- Solid Chemical Waste:
 - Collect in a dedicated, leak-proof container made of a compatible material (e.g., high-density polyethylene).
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: **"GSK3494245."**
 - Keep the container sealed when not in use.
- Liquid Chemical Waste:
 - Collect in a dedicated, shatter-resistant, and leak-proof container (e.g., a plastic-coated glass bottle).
 - Leave approximately 10% headspace to allow for expansion.
 - Label the container as "Hazardous Waste" with the name **"GSK3494245"** and list all solvent components and their approximate concentrations.
 - DO NOT dispose of liquid waste containing **GSK3494245** down the drain.
- Chemically Contaminated Sharps:
 - Dispose of all sharps immediately into a designated, puncture-resistant sharps container labeled for chemically contaminated sharps.^[4]
 - Do not place non-sharp items like gloves or wrappers into the sharps container.^[4]

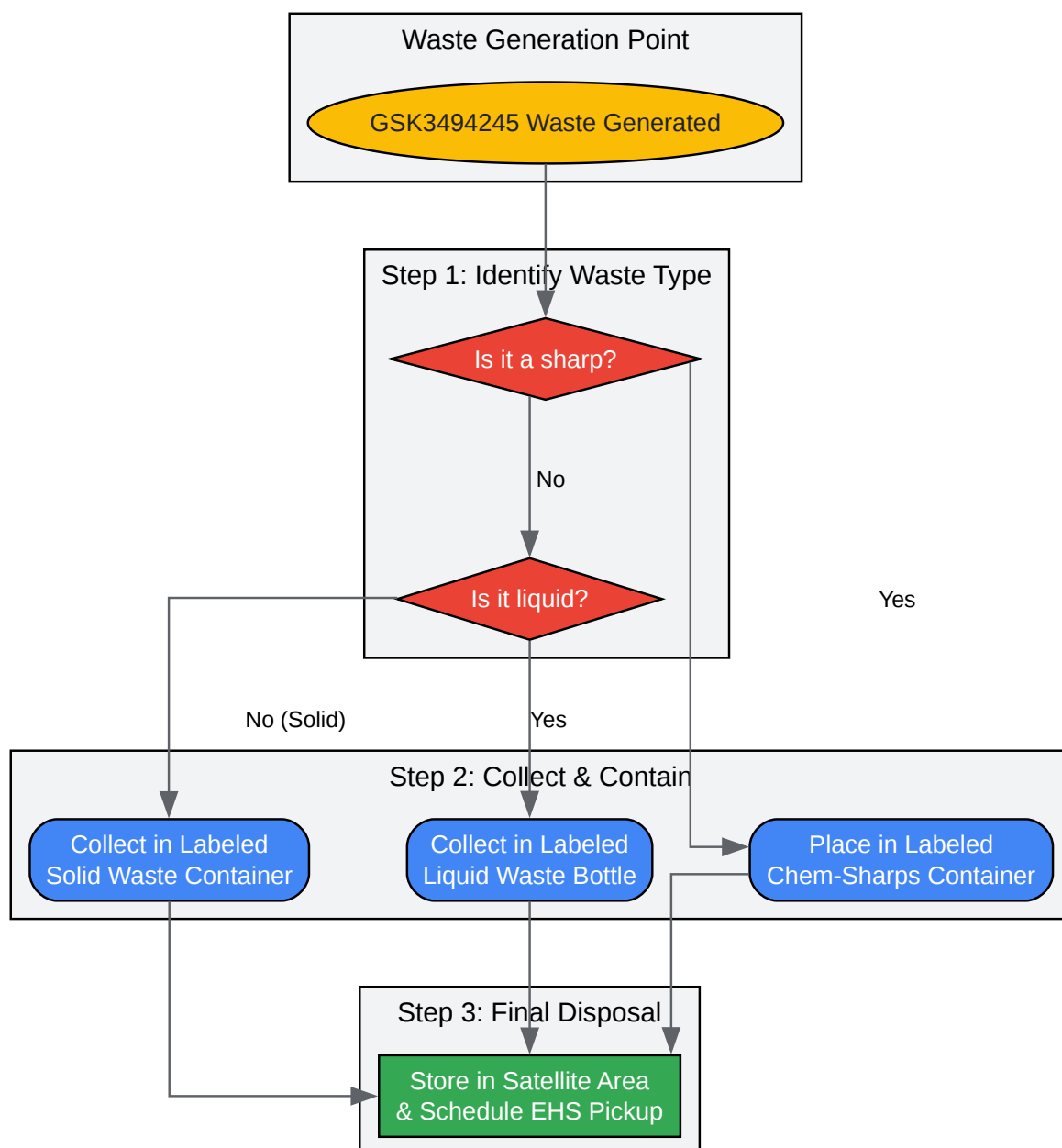
Step 3: Storage and Disposal

- Temporary Storage: Store all waste containers in a designated satellite accumulation area within the laboratory. This area should be clearly marked, away from general lab traffic, and ideally within secondary containment.^[5]
- Contact EHS: Once a waste container is nearly full (e.g., 90% capacity), or if waste has been accumulated for a period approaching your institution's limit (often six months), contact your institution's EHS department to schedule a pickup.^{[4][6]}

- Documentation: Complete any required hazardous waste pickup forms or tags as instructed by your EHS office.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of waste contaminated with **GSK3494245**.



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Caption: Logical workflow for **GSK3494245** waste disposal.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for GSK3494245]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11932695#gsk3494245-proper-disposal-procedures>]

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